

An In-Depth Technical Guide to C.I. Reactive Orange 122

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Compound of Interest

Compound Name: Reactive Orange 122

CAS No.: 12220-12-1

Cat. No.: B1172505

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For Researchers, Scientists, and Drug Development Professionals

Abstract

C.I. **Reactive Orange 122** is a synthetic azo dye belonging to the class of reactive dyes, characterized by its ability to form covalent bonds with substrates, leading to high wash fastness. This technical guide provides a comprehensive overview of its chemical structure, physicochemical and spectral properties, a detailed synthesis methodology, and a standardized protocol for its application in textile dyeing. The information is intended to serve as a valuable resource for researchers and professionals in chemistry, materials science, and related fields.

Chemical Structure and Identification

Reactive Orange 122 is a complex, water-soluble anionic dye. Its structure is characterized by multiple sulfonate groups, which ensure solubility in aqueous media, an azo linkage (-N=N-) acting as the chromophore, and a reactive monochlorotriazine group that enables covalent bond formation with hydroxyl or amino groups of fibers.

Below is the chemical structure of C.I. **Reactive Orange 122**:

Caption: Chemical Structure of C.I. **Reactive Orange 122**.

Physicochemical and Spectral Properties

A summary of the key physicochemical and spectral properties of C.I. **Reactive Orange 122** is presented in the table below for easy reference and comparison.

Property	Value	Reference
IUPAC Name	tetrasodium;2-[[6-[[4-chloro-6-[[4-[[2-(sulfonatooxy)ethyl]sulfonyl]phenyl]amino]-1,3,5-triazin-2-yl]amino]-1-hydroxy-3-sulfonatonaphthalen-2-yl]azo]naphthalene-1,5-disulfonate	[1][2]
Synonyms	C.I. Reactive Orange 122, Reactive Orange ME2RL	[1][3]
CAS Number	12220-12-1, 79809-27-1	[3]
Molecular Formula	C ₃₁ H ₂₀ ClN ₇ Na ₄ O ₁₆ S ₅	[3]
Molecular Weight	1034.27 g/mol	[3]
Appearance	Orange powder	[1]
Solubility	Soluble in water	[1]
Melting Point	Not applicable (decomposes)	-
pKa	The pKa values for the sulfonic acid groups are low, ensuring the dye is anionic over a wide pH range. The specific pKa of the hydroxyl group on the naphthalene ring is crucial for the fixation reaction and can be determined by spectrophotometric or electrophoretic methods.	[4]
UV-Vis λ _{max}	The maximum absorbance in the visible spectrum is responsible for its orange color. The exact wavelength	[5]

can vary slightly depending on
the solvent and pH.

Bulk Density

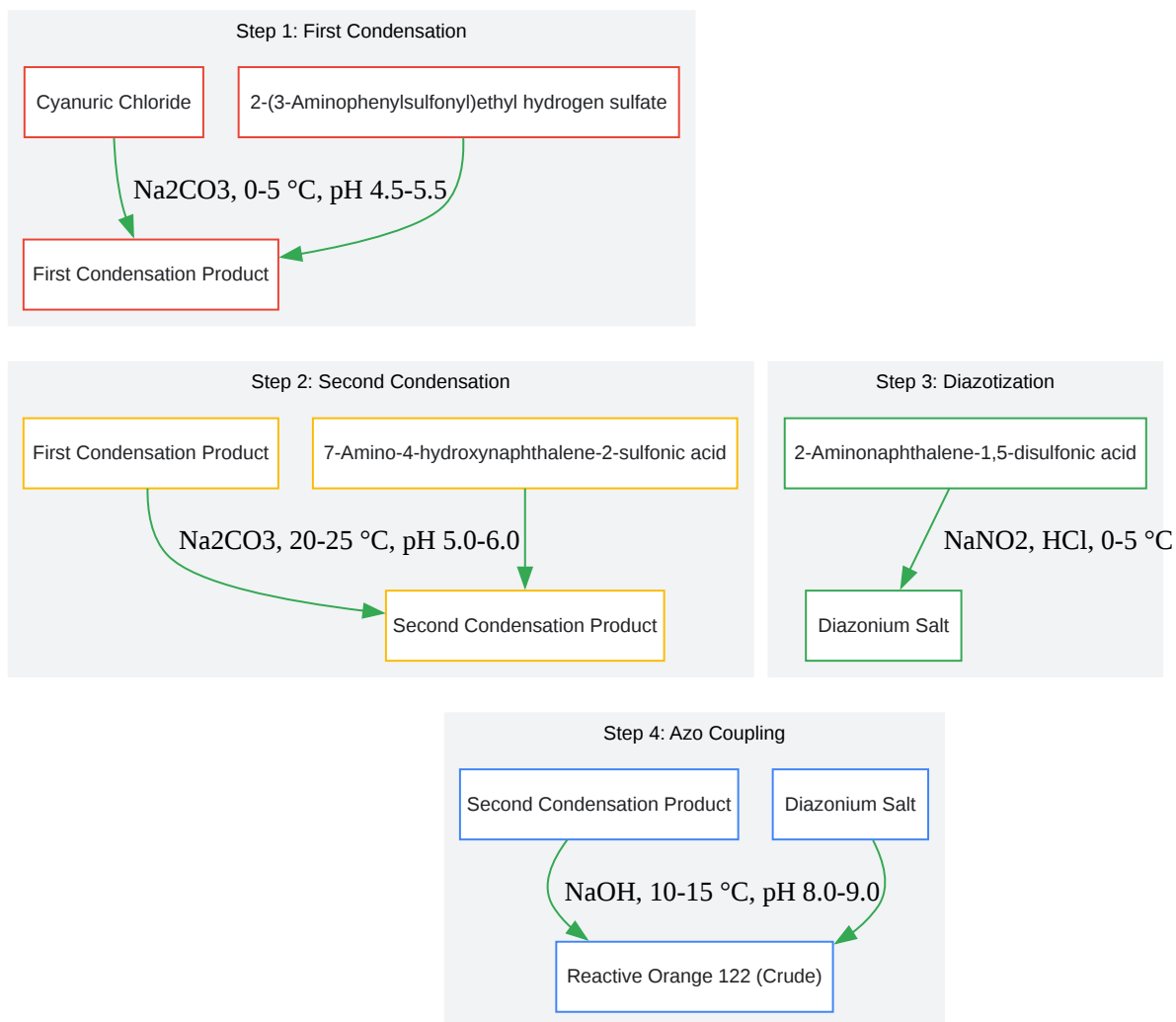
Approximately 500 kg/m³

[1]

Experimental Protocols

Synthesis of C.I. Reactive Orange 122

The synthesis of C.I. **Reactive Orange 122** is a multi-step process involving diazotization, azo coupling, and two condensation reactions. The following is a representative laboratory-scale protocol.



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Caption: Synthesis Workflow for **Reactive Orange 122**.

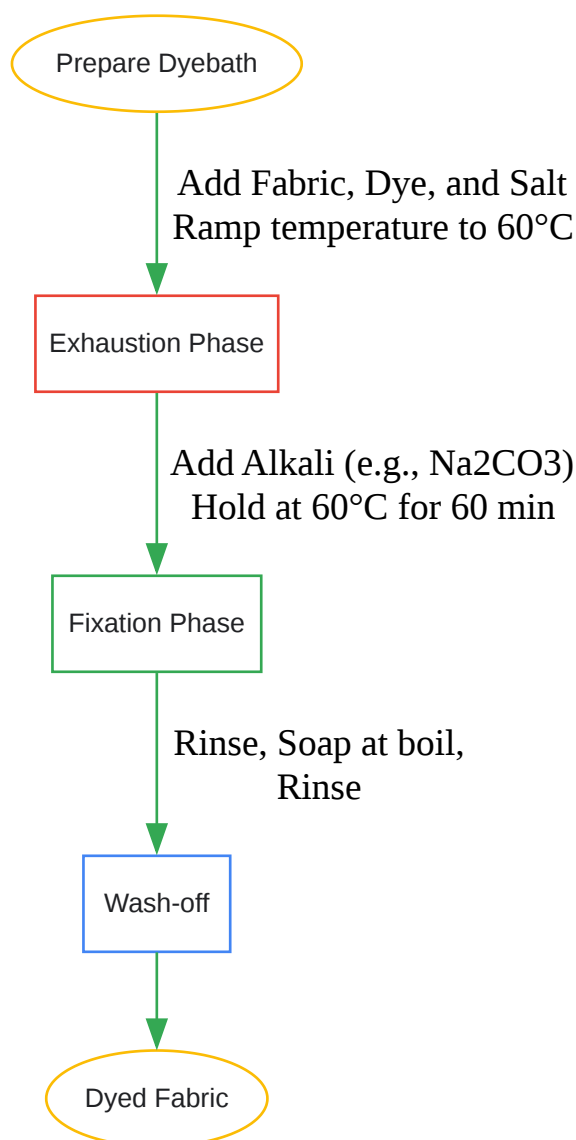
Methodology:

- First Condensation:
 - Suspend 0.1 mol of cyanuric chloride in 200 mL of ice-water.
 - Slowly add a neutralized solution of 0.1 mol of 2-(3-aminophenylsulfonyl)ethyl hydrogen sulfate over 2 hours, maintaining the temperature at 0-5 °C and the pH at 4.5-5.5 using a 10% w/v sodium carbonate solution.
 - Stir the mixture for an additional 3-4 hours at the same temperature and pH.
- Second Condensation:
 - To the suspension from the first condensation, add a neutralized solution of 0.1 mol of 7-amino-4-hydroxynaphthalene-2-sulfonic acid.
 - Slowly raise the temperature to 20-25 °C and adjust the pH to 5.0-6.0 with 10% w/v sodium carbonate solution.
 - Stir at this temperature for 4-6 hours until the reaction is complete (monitored by TLC).
- Diazotization:
 - In a separate vessel, dissolve 0.1 mol of 2-aminonaphthalene-1,5-disulfonic acid in 300 mL of water and add 0.11 mol of hydrochloric acid.
 - Cool the solution to 0-5 °C with ice.
 - Slowly add a solution of 0.1 mol of sodium nitrite in 50 mL of water, keeping the temperature below 5 °C.
 - Stir for 1 hour at 0-5 °C. The completion of diazotization can be checked with starch-iodide paper (excess nitrous acid will turn the paper blue).
- Azo Coupling:
 - Cool the product from the second condensation to 10-15 °C.

- Slowly add the diazonium salt suspension from the diazotization step to the second condensation product over 2-3 hours.
- Maintain the pH at 8.0-9.0 by the controlled addition of a 20% w/v sodium hydroxide solution.
- After the addition is complete, stir the reaction mixture for another 2-4 hours at 10-15 °C.
- Isolation and Purification:
 - The dye is salted out from the reaction mixture by adding sodium chloride.
 - The precipitated dye is filtered, washed with a brine solution, and dried in an oven at 60-70 °C.

Application in Cotton Dyeing: Exhaust Dyeing Method

This protocol describes a standard laboratory procedure for dyeing cotton fabric with C.I. **Reactive Orange 122**.



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Caption: Experimental Workflow for Cotton Dyeing.

Methodology:

- Preparation of Dyebath:
 - Prepare a dyebath with a liquor ratio of 1:20 (e.g., for 5 g of cotton fabric, use 100 mL of water).
 - Dissolve the required amount of **Reactive Orange 122** (e.g., 2% on weight of fabric, o.w.f.) in a small amount of water and add to the dyebath.

- Add a wetting agent (e.g., 0.5 g/L) and a sequestering agent (e.g., 0.5 g/L).
- Exhaustion Phase:
 - Introduce the pre-wetted cotton fabric into the dyebath at room temperature.
 - Start agitation and run for 10 minutes.
 - Add a neutral electrolyte, such as Glauber's salt (anhydrous sodium sulfate), in portions over 15-20 minutes (e.g., a total of 60 g/L).
 - Raise the temperature of the dyebath to 60 °C over 30 minutes.
 - Run for an additional 30 minutes at 60 °C to allow for dye exhaustion.
- Fixation Phase:
 - Add the required amount of alkali, typically soda ash (sodium carbonate), to the dyebath (e.g., 20 g/L). The alkali should be pre-dissolved and added in portions over 10-15 minutes to ensure level dyeing.
 - Continue the dyeing process at 60 °C for 60-90 minutes for fixation of the dye to the cotton fibers.
- Wash-off (Soaping):
 - Drain the dyebath.
 - Rinse the dyed fabric thoroughly with cold water.
 - Neutralize with a dilute acetic acid solution (e.g., 0.5-1.0 g/L).
 - Carry out a soaping treatment with a non-ionic detergent (e.g., 2 g/L) at or near the boil (95-100 °C) for 15 minutes to remove any unfixed or hydrolyzed dye.
 - Rinse with hot water and then with cold water until the rinse water is clear.
 - Dry the dyed fabric.

Conclusion

C.I. **Reactive Orange 122** is a commercially significant reactive dye with a well-defined chemical structure that dictates its properties and application. This guide has provided a detailed overview of its key characteristics and standardized protocols for its synthesis and application. The provided information aims to facilitate further research and development in the fields of dye chemistry, textile science, and environmental remediation technologies.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Dyeing of Cotton Fabric with Reactive Dyes || Cotton Dyeing || Cotton Fabric || Reactive Dyes \[textilesphere.com\]](#)
- [3. worlddyevariety.com \[worlddyevariety.com\]](#)
- [4. Determination of the dissociation constants of sulfonated azo dyes by capillary zone electrophoresis and spectrophotometry methods - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
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